

Technical Support Center: Managing Off-Target Toxicity of TAM558

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Compound of Interest

Compound Name: TAM558

Cat. No.: B12413556

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This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to understanding and managing the off-target toxicity of **TAM558**, the payload component of the antibody-drug conjugate (ADC) OMTX705.

Frequently Asked Questions (FAQs)

Q1: What is **TAM558** and how does it work?

A1: **TAM558** is a potent cytotoxic payload molecule used in the synthesis of the antibody-drug conjugate (ADC) OMTX705.[1] OMTX705 targets the Fibroblast Activation Protein (FAP), which is overexpressed in the stroma of many cancers.[2] **TAM558** itself is a derivative of the tubulysin family of natural products.[3] Its mechanism of action involves the inhibition of tubulin polymerization, which disrupts microtubule dynamics, leading to cell cycle arrest in the G2/M phase and subsequent apoptosis.[3][4]

Q2: What is the role of the linker in **TAM558**'s activity within the OMTX705 ADC?

A2: **TAM558** is essentially the cytotoxic TAM470 attached to a linker.[1] This linker is designed to be stable in circulation to minimize premature release of the payload, which could lead to systemic toxicity.[5] Upon internalization of the OMTX705 ADC into FAP-expressing cells, the

linker is cleaved within the lysosomal compartment, releasing the active cytotoxic agent.[2] Studies have shown that unconjugated **TAM558** (with the linker) has significantly lower cytotoxic activity compared to the free cytotoxic TAM470, highlighting the importance of the ADC format for targeted delivery and the linker's role in mitigating widespread toxicity.[2]

Q3: What are the known off-target toxicities associated with OMTX705 and its payload **TAM558**?

A3: Clinical trial data for OMTX705 (NCT05547321) has identified several treatment-emergent adverse events (TEAEs). The most frequently reported TEAEs include asthenia (fatigue), elevated aspartate aminotransferase (AST), diarrhea, anemia, and nausea.[6][7] Grade 3 related TEAEs have also been observed, including anemia, immune-mediated hepatitis, increased gamma-glutamyl transferase (GGT), neutropenia, and asthenia.[6][7] These off-target effects are generally considered to be related to the cytotoxic payload, a common characteristic of ADCs.[8]

Q4: What is the "bystander effect" and is it relevant for **TAM558**?

A4: The bystander effect is a phenomenon where the cytotoxic payload released from a target-positive cancer cell can diffuse into and kill neighboring antigen-negative tumor cells.[9] This is particularly important in tumors with heterogeneous antigen expression. Payloads with the ability to cross cell membranes can exert a bystander effect.[10] While specific studies on the bystander effect of **TAM558** are not detailed in the provided results, its tubulysin-based payload is expected to have this capability, contributing to the overall anti-tumor activity of OMTX705.[5][6]

Troubleshooting Guide: Investigating Off-Target Toxicity

This guide provides structured approaches to investigate and mitigate off-target toxicities of **TAM558** in a preclinical setting.

Issue 1: Unexpected Level of Cytotoxicity in a FAP-Negative Cell Line

- Potential Cause: Premature cleavage of the linker and release of the **TAM558** payload in the cell culture medium, or non-specific uptake of the ADC.
- Troubleshooting Steps:
 - Assess Linker Stability: Culture OMTX705 in cell-free media for a relevant time course (e.g., 24, 48, 72 hours) and then test the conditioned media on a sensitive, FAP-negative cell line.
 - Control for Non-Specific Uptake: Use a non-targeting ADC with the same payload and linker to treat the FAP-negative cell line.
 - Evaluate Free Payload Cytotoxicity: Determine the IC50 of unconjugated **TAM558** on the FAP-negative cell line to understand its inherent potency.

Issue 2: In Vivo Model Shows Signs of Systemic Toxicity (e.g., weight loss, lethargy)

- Potential Cause: Off-target uptake of OMTX705 in healthy tissues, or poor linker stability in vivo leading to systemic exposure to **TAM558**.
- Troubleshooting Steps:
 - Biodistribution Studies: Label OMTX705 with a fluorescent or radioactive tag to track its accumulation in various organs over time in an animal model.
 - Histopathological Analysis: Collect major organs (liver, spleen, bone marrow, etc.) from treated animals at various time points and analyze for signs of cellular damage.
 - Pharmacokinetic (PK) Analysis: Measure the concentration of both the intact ADC and the free **TAM558** payload in plasma over time to assess linker stability in vivo.

Issue 3: Discrepancy Between In Vitro Potency and In Vivo Efficacy/Toxicity

- Potential Cause: The tumor microenvironment (TME) in vivo can influence ADC delivery and metabolism. The bystander effect may also play a more significant role in a 3D tumor mass.

- Troubleshooting Steps:
 - 3D Spheroid Co-Culture Models: Establish co-cultures of FAP-positive and FAP-negative cells in a 3D spheroid model to better mimic the in vivo TME and assess the bystander effect.
 - Patient-Derived Xenograft (PDX) Models: Utilize PDX models which are known to better recapitulate the heterogeneity and stromal components of human tumors.[11]
 - Evaluate Bystander Effect: Conduct in vitro co-culture bystander assays to quantify the extent of killing of FAP-negative cells by the released **TAM558** payload.[10]

Quantitative Data Summary

Table 1: Preclinical Cytotoxicity of **TAM558** and Related Compounds

Compound	Target Cells	IC50 Value	Reference
TAM470 (payload only)	Various cell types	< 1 nmol/L to 60 μ mol/L (no cell viability observed)	[2]
Unconjugated TAM558	Various cell types	1–5 μ mol/L	[2]

Table 2: Clinically Observed Treatment-Emergent Adverse Events (TEAEs) for OMTX705

Adverse Event	Frequency	Grade ≥ 3 Frequency	Reference
Asthenia	35%	1 patient	[6] [7]
AST Increased	14%	N/A	[6] [7]
Diarrhea	8%	N/A	[6] [7]
Anemia	8%	2 patients	[6] [7]
Nausea	8%	N/A	[6] [7]
Immune-mediated hepatitis	N/A	2 patients	[6] [7]
GGT Increased	N/A	1 patient	[6] [7]
Neutropenia	N/A	1 patient	[6] [7]

Experimental Protocols

Protocol 1: In Vitro Off-Target Cytotoxicity Assay

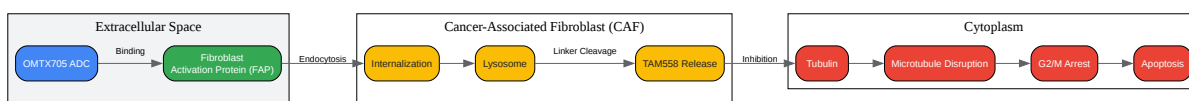
- Cell Seeding: Plate a FAP-negative cell line (e.g., MCF-7) in a 96-well plate at a predetermined density and allow cells to adhere overnight.
- Compound Preparation: Prepare serial dilutions of OMTX705, a non-targeting control ADC, and unconjugated **TAM558**.
- Cell Treatment: Treat the cells with the prepared compounds for a period of 72-120 hours.
- Viability Assessment: Measure cell viability using a standard method such as MTT or a commercially available cytotoxicity assay kit.
- Data Analysis: Calculate the IC50 values for each compound to determine the concentration at which off-target cytotoxicity occurs.

Protocol 2: In Vitro Bystander Effect Co-Culture Assay

- Cell Line Preparation:

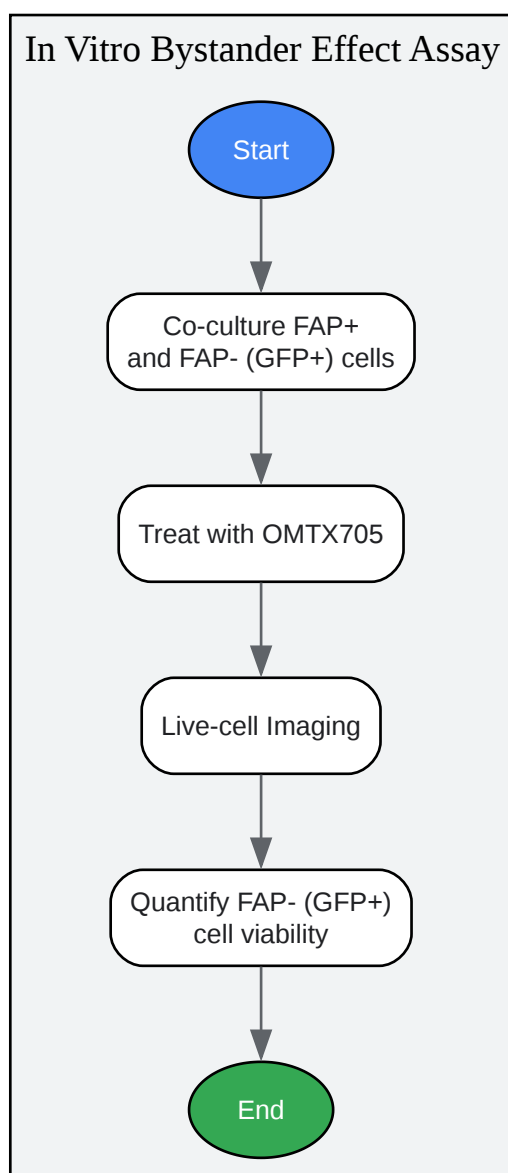
- Use a FAP-positive cell line (e.g., HT1080-FAP).
- Use a FAP-negative cell line that is sensitive to the **TAM558** payload and expresses a fluorescent reporter (e.g., GFP-MCF7).^[10]
- Co-Culture Seeding: Seed the FAP-positive and GFP-labeled FAP-negative cells together in a 96-well plate at various ratios (e.g., 1:1, 1:3, 3:1). Include monocultures of each cell line as controls.^[10]
- ADC Treatment: Treat the co-cultures with a concentration of OMTX705 that is cytotoxic to the FAP-positive cells but has minimal direct effect on the FAP-negative monoculture.^[10]
- Imaging and Analysis: Use live-cell imaging to monitor the growth and death of the GFP-labeled FAP-negative cells over time.
- Quantification: Quantify the reduction in the number of viable GFP-positive cells in the co-cultures compared to the treated FAP-negative monoculture to determine the extent of the bystander effect.

Visualizations



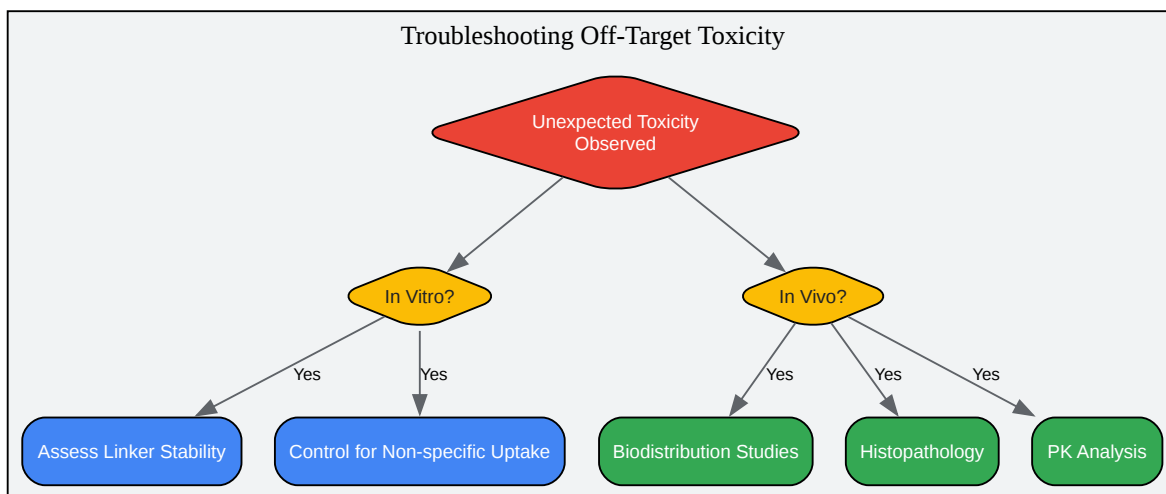
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Caption: Mechanism of action of OMTX705 leading to apoptosis.



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Caption: Workflow for assessing the in vitro bystander effect.



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Caption: Logic diagram for troubleshooting off-target toxicity.

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